

# Personal protective equipment for handling 2-Chloro-4-nitropyridin-3-OL

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## Compound of Interest

Compound Name: 2-Chloro-4-nitropyridin-3-OL

Cat. No.: B175602

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## Essential Safety and Handling Guide for 2-Chloro-4-nitropyridin-3-OL

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-Chloro-4-nitropyridin-3-OL** (CAS: 15128-85-5) is not readily available. The following guidance is based on the limited hazard information for the specified compound and supplemented with data from structurally similar chemicals, such as 2-Chloro-4-nitropyridine and 2-Chloro-4-methyl-3-nitropyridine. Researchers, scientists, and drug development professionals should handle this chemical with caution and adhere to rigorous safety protocols.

## Hazard Identification and Classification

Based on available GHS classifications, **2-Chloro-4-nitropyridin-3-OL** is considered hazardous.<sup>[1][2]</sup> The primary hazards associated with this compound and its close analogs are summarized in the table below.

Hazard Classification	2-Chloro-4-nitropyridin-3-OL[1][2]	2-Chloro-4-nitropyridine[3][4]	2-Chloro-4-methyl-3-nitropyridine[5]
Acute Oral Toxicity	Harmful if swallowed (H302)	Harmful if swallowed (H302)	Harmful if swallowed
Acute Dermal Toxicity	Not Classified	Harmful in contact with skin (H312)	Harmful in contact with skin
Acute Inhalation Toxicity	Not Classified	Harmful if inhaled (H332)	May be harmful if inhaled
Skin Corrosion/Irritation	Causes skin irritation (H315)	Causes skin irritation (H315)	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	Causes serious eye irritation (H319)	Causes serious eye irritation
Specific target organ toxicity (single exposure)	Not Classified	May cause respiratory irritation (H335)	May cause respiratory irritation

## Operational Plan: Safe Handling and Storage

Adherence to the following procedures is crucial to minimize exposure and ensure a safe laboratory environment.

### Engineering Controls

- Ventilation: Always handle **2-Chloro-4-nitropyridin-3-OL** in a well-ventilated area.[3][6] A chemical fume hood is strongly recommended to control exposure to dust or vapors.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][6]

### Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust, preventing serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Consider impervious clothing if handling larger quantities. <sup>[3]</sup>	Prevents skin contact, which can cause irritation. <sup>[3]</sup>
Respiratory Protection	A NIOSH-approved respirator with an appropriate particulate filter is recommended, especially if dust is generated.	Minimizes the risk of inhaling harmful dust or aerosols.

## Handling Procedures

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- **Dispensing:** Carefully weigh and dispense the chemical in a designated area, preferably within a fume hood, to avoid generating dust.
- **Work Practices:** Avoid all personal contact, including inhalation of dust.<sup>[7]</sup> Do not eat, drink, or smoke in the handling area.<sup>[3]</sup> Wash hands thoroughly after handling the compound.<sup>[8]</sup>
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and acids.<sup>[3]</sup><sup>[5]</sup><sup>[6]</sup> The storage area should be locked up.<sup>[3]</sup>

## Disposal Plan

Proper disposal of **2-Chloro-4-nitropyridin-3-OL** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** All waste containing this chemical must be treated as hazardous waste.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Do not reuse empty containers.
- **Disposal Method:** Dispose of the chemical and its containers at an approved waste disposal plant in accordance with local, regional, and national regulations.[3][8][9] Do not release into the environment.

## Emergency Procedures

### First-Aid Measures

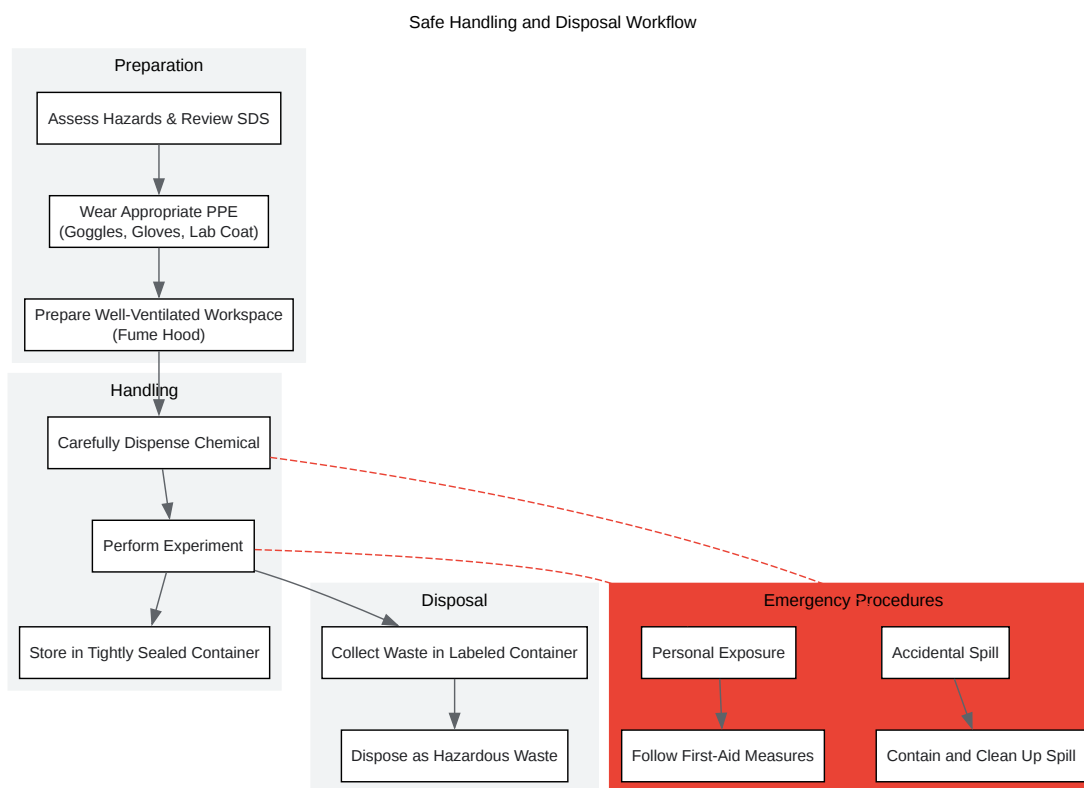
- **If Swallowed:** Rinse mouth with water. Call a POISON CENTER or doctor/physician if you feel unwell.[3][6][9]
- **If on Skin:** Immediately wash with plenty of soap and water.[8][9] If skin irritation occurs, seek medical advice/attention.[3] Remove and wash contaminated clothing before reuse.[3]
- **If in Eyes:** Rinse cautiously with water for several minutes.[3][8] Remove contact lenses, if present and easy to do. Continue rinsing.[3][8] If eye irritation persists, get medical advice/attention.[8]
- **If Inhaled:** Remove the person to fresh air and keep them comfortable for breathing.[3][8] Call a POISON CENTER or doctor/physician if you feel unwell.[8]

### Accidental Release Measures

- **Evacuate:** Immediately evacuate personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Prevent further leakage or spillage if it is safe to do so.
- **Clean-up:** For dry spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[5] For wet spills, absorb with an inert material and place in a container for disposal.

- Decontamination: Clean the spill area thoroughly with a suitable solvent.

## **Workflow for Safe Handling and Disposal of 2-Chloro-4-nitropyridin-3-OL**



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Caption: Workflow for the safe handling and disposal of **2-Chloro-4-nitropyridin-3-OL**.

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